An In-depth Technical Guide to the Mechanism of Action of Thiazolylpiperidine Compounds

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Compound of Interest

Compound Name:	*2-(1,3-Thiazol-2-yl)piperidine dihydrochloride*
Cat. No.:	*B13195531*

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Introduction

The thiazolylpiperidine scaffold is a privileged structure in modern medicinal chemistry, forming the core of numerous biologically active compounds. This guide provides an in-depth technical exploration of the mechanisms of action associated with this versatile chemical entity. We will delve into the specific molecular targets, the intricacies of their interactions, and the experimental methodologies used to elucidate these mechanisms. This document is intended for researchers, scientists, and drug development professionals seeking a comprehensive understanding of thiazolylpiperidine compounds.

Molecular Targets and Mechanisms of Action

Thiazolylpiperidine derivatives have been shown to interact with a variety of biological targets, leading to a diverse range of pharmacological effects. The primary mechanisms of action are detailed below.

Fatty Acid Amide Hydrolase (FAAH) Inhibition

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A significant class of thiazolylpiperidine compounds act as potent inhibitors of Fatty Acid Amide Hydrolase (FAAH), an enzyme responsible for the degradation of endocannabinoids like anandamide (AEA).

Mechanism of FAAH and its Inhibition:

FAAH is a serine hydrolase that utilizes a Ser-Ser-Lys catalytic triad to break down fatty acid amides. The enzymatic process involves a nucleophilic attack by the serine residue (Ser241) on the carbonyl group of the substrate, leading to the formation of a covalent acyl-enzyme intermediate. This intermediate is then hydrolyzed to release the product and regenerate the active enzyme.

Thiazolylpiperidine-based FAAH inhibitors, particularly those with an aryl carbamate moiety, have demonstrated high binding affinity, with some exhibiting IC50 values in the picomolar range.[1] These compounds can act as mechanism-based inactivators or form a slowly reversible inhibitory transition-state mimic.[1] The inhibition mechanism often involves the formation of a slowly released acylated enzyme intermediate, effectively blocking the enzyme's catalytic activity.[1] By inhibiting FAAH, these compounds increase the levels of endogenous cannabinoids, leading to enhanced activation of cannabinoid receptors (CB1), which can produce analgesic effects.[1]

Signaling Pathway of FAAH Inhibition

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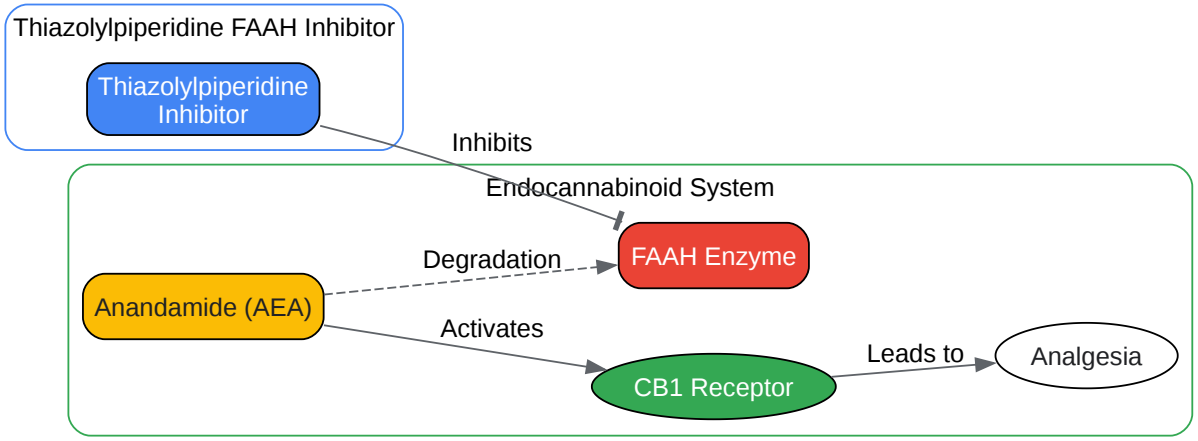

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Caption: FAAH inhibition by thiazolylpiperidine compounds.

Histamine H3 Receptor Antagonism

Certain thiazolylpiperidine derivatives, specifically 2-(1,4'-bipiperidin-1'-yl)thiazolopyridines, have been developed as potent histamine H3 receptor antagonists.[2]

Mechanism of H3 Receptor Antagonism:

The histamine H3 receptor is a G protein-coupled receptor (GPCR) that primarily acts as a presynaptic autoreceptor in the central nervous system, regulating the release of histamine and other neurotransmitters. By antagonizing the H3 receptor, these thiazolylpiperidine compounds block the inhibitory effect of histamine on its own release, thereby increasing histaminergic neurotransmission. This mechanism is being explored for the treatment of various neurological and psychiatric disorders. Structure-activity relationship (SAR) studies have focused on modifying the pyridine ring to enhance potency and reduce off-target effects, such as hERG channel activity.[2]

Cholinesterase Inhibition

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A number of 1,3-thiazole derivatives incorporating a piperidine moiety have been investigated as inhibitors of cholinesterases, namely acetylcholinesterase (AChE) and butyrylcholinesterase (BChE).[3]

Mechanism of Cholinesterase Inhibition:

AChE and BChE are crucial enzymes responsible for the hydrolysis of the neurotransmitter acetylcholine. Inhibition of these enzymes increases the concentration of acetylcholine in the synaptic cleft, enhancing cholinergic neurotransmission. This is a key therapeutic strategy for conditions like Alzheimer's disease. Some 1,3-thiazole-piperazine derivatives have shown very effective acetylcholinesterase inhibition, with IC50 values in the nanomolar range.[3] The anti-inflammatory effects of some of these compounds are also being explored, prompted by the known anti-inflammatory role of AChE inhibitors.[3]

Structure-Activity Relationships (SAR)

The biological activity of thiazolylpiperidine compounds is highly dependent on their chemical structure. Key SAR insights include:

- For FAAH Inhibition: The aryl carbamate series generally exhibits higher binding affinity to FAAH compared to the aryl urea series.[1] Substitutions on the phenyl carbamate ring can significantly impact binding affinity, with di-substitution at the 2 and 6 positions drastically reducing it.[1]

- For Histamine H1 Antagonism: Quantitative structure-activity relationship (QSAR) studies on thiazole derivatives have indicated that parameters such as polarizability, the distance between aliphatic and aromatic nitrogen atoms, binding energy, and hydration energy are crucial for their anti-H1 activity.[4]

- For Cholinesterase Inhibition: The nature of the substituent on the acyl part of 1,3-thiazole amides significantly influences their inhibitory potency against AChE and BChE.[3] For instance, derivatives with an N-heterocyclic substituent at the acyl portion have shown potent AChE inhibition.[3]

Experimental Characterization

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The elucidation of the mechanism of action of thiazolylpiperidine compounds relies on a variety of experimental techniques.

Binding Affinity Assays

These assays are fundamental to determining the potency of a compound for its molecular target.

Protocol for Competitive Radioligand Binding Assay:

- Preparation of Membranes: Prepare cell membranes expressing the target receptor (e.g., histamine H3 receptor) from a suitable cell line or tissue.
- Incubation: In a multi-well plate, incubate the membranes with a known concentration of a radiolabeled ligand (e.g., [3H]spiperone for dopamine receptors) and varying concentrations of the unlabeled thiazolylpiperidine compound.[5]
- Equilibration: Allow the binding reaction to reach equilibrium.
- Separation: Separate the bound from the unbound radioligand, typically by rapid filtration through a glass fiber filter.
- Quantification: Measure the radioactivity retained on the filters using liquid scintillation spectrophotometry.[5]
- Data Analysis: Determine the concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC50 value). The binding affinity (Ki) can then be calculated using the Cheng-Prusoff equation.

Experimental Workflow for Binding Affinity Assay

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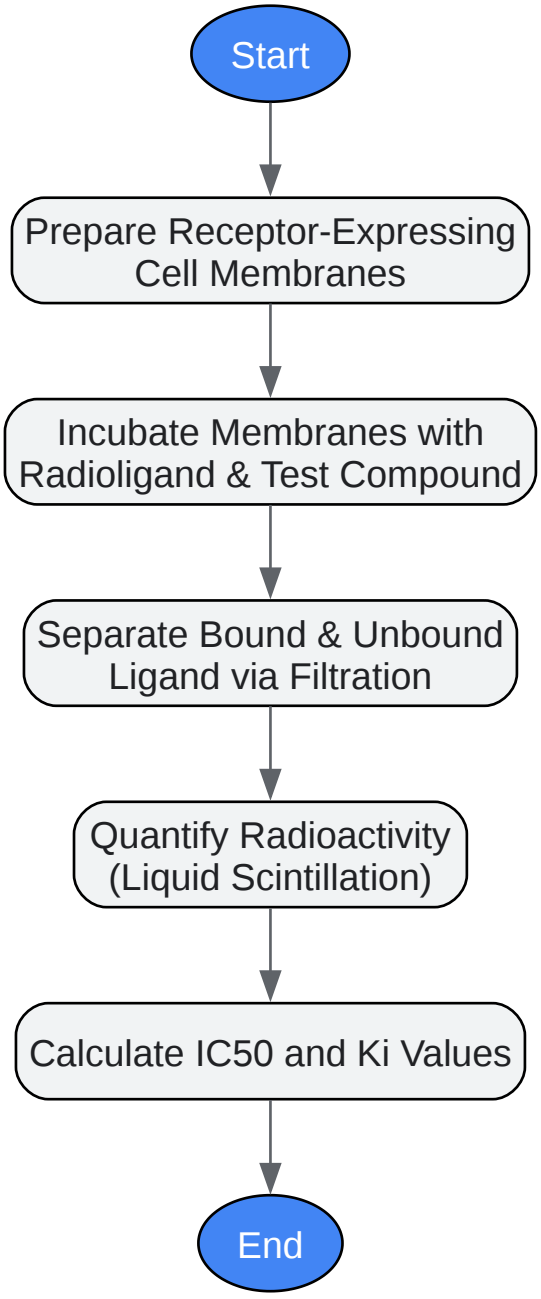

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Caption: Workflow for a competitive radioligand binding assay.

Enzyme Inhibition Assays

These assays are used to characterize the inhibitory activity of compounds against enzymes like FAAH and cholinesterases.

Protocol for a Fluorometric FAAH Inhibition Assay:

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- Reagents: Prepare a buffer solution, the FAAH enzyme, a fluorogenic substrate, and the thiazolylpiperidine inhibitor at various concentrations.
- Incubation: In a microplate, pre-incubate the FAAH enzyme with the inhibitor for a specified time.
- Reaction Initiation: Initiate the enzymatic reaction by adding the fluorogenic substrate.
- Fluorescence Measurement: Monitor the increase in fluorescence over time, which corresponds to the enzymatic activity.
- Data Analysis: Determine the rate of the reaction at each inhibitor concentration. Plot the reaction rate against the inhibitor concentration to calculate the IC50 value. For mechanism-based inhibitors, time-dependent inhibition kinetics can be analyzed to determine the inactivation rate constant (kinact).[1]

Functional Assays

Functional assays assess the downstream cellular effects of a compound's interaction with its target.

Protocol for [35S]GTPγS Binding Assay:

This assay measures the activation of G protein-coupled receptors.

- Membrane Preparation: Prepare cell membranes expressing the GPCR of interest.
- Incubation: Incubate the membranes with the thiazolylpiperidine compound (agonist or antagonist), a non-hydrolyzable GTP analog ([35S]GTPγS), and GDP.
- Agonist Stimulation: In the presence of an agonist, the GPCR undergoes a conformational change, leading to the exchange of GDP for [35S]GTPγS on the G protein α-subunit.
- Separation and Quantification: Separate the membrane-bound [35S]GTPγS from the unbound nucleotide and quantify the radioactivity.
- Data Analysis: An increase in [35S]GTPγS binding indicates receptor activation (agonism). For antagonists, the assay is performed in the presence of a known agonist to measure the

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inhibition of its effect. Efficacy is often represented as the percent maximal stimulation relative to a standard agonist.[6]

Quantitative Data Summary

The following tables summarize key quantitative data for representative thiazolylpiperidine compounds from the literature.

Table 1: FAAH Inhibition Data[1]

Compound	IC50 (nM)	Ki (nM)
URB597 (standard)	0.24	-
OL-135 (standard)	0.4	-
Piperidine Aryl Carbamates	Reaching pM range	Reaching pM range

Table 2: Opioid Receptor Binding Affinities[6]

Peptide	MOR Ki (nM)	DOR Ki (nM)	KOR Ki (nM)
Peptide 1	0.27 ± 0.2	0.8 ± 0.3	8.6 ± 0.5
Peptide 2	1.3 ± 0.7	2.0 ± 0.8	3100 ± 890
Peptide 3	1.5 ± 0.7	0.3 ± 0.2	980 ± 310

Conclusion

Thiazolylpiperidine compounds represent a rich and diverse class of molecules with a wide array of mechanisms of action. Their ability to potently and often selectively interact with key biological targets such as FAAH, histamine receptors, and cholinesterases underscores their therapeutic potential. A thorough understanding of their structure-activity relationships, coupled with robust experimental characterization using binding, enzymatic, and functional assays, is critical for the continued development of novel therapeutics based on this versatile scaffold. Future research will likely focus on optimizing the selectivity of these compounds to minimize off-target effects and further exploring their potential in treating a broader range of diseases.

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References

- A new series of highly potent, slowly reversible FAAH inhibitors with analgesic properties. PubMed Central. Available at: [Link]
- Synthesis and structure-activity relationships of 2-(1,4'-bipiperidin-1'-yl)thiazolopyridine as H3 receptor antagonists. PubMed. Available at: [Link]
- A structure-activity relationship study of thiazole derivatives with H1-antihistamine activity. PubMed. Available at: [Link]
- The structure–activity relationship and computational studies of 1,3-thiazole derivatives as cholinesterase inhibitors with anti-inflammatory activity. Springer. Available at: [Link]
- An Overview of the Structure–Activity Relationship in Novel Antimicrobial Thiazoles Clubbed with Various Heterocycles (2017–2023). PMC. Available at: [Link]
- Structure–activity relationship of piperidine derivatives with... ResearchGate. Available at: [Link]
- Modulation of Opioid Receptor Ligand Affinity and Efficacy Using Active and Inactive State Receptor Models. PMC. Available at: [Link]
- Design, Synthesis, Antimicrobial Activity, and Molecular Docking of Novel Thiazoles, Pyrazoles, 1,3-Thiazepinones, and 1,2,4-Triazolopyrimidines Derived from Quinoline-Pyrido[2,3-d] Pyrimidinones. MDPI. Available at: [Link]
- Efficacy of hybrid tetrahydrobenzo[d]thiazole based aryl piperazines D-264 and D-301 at D2 and D3 receptors. PMC. Available at: [Link]

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Sources

- 1. Piperidinyl thiazole isoxazolines: A new series of highly potent, slowly reversible FAAH inhibitors with analgesic properties - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and structure-activity relationships of 2-(1,4'-bipiperidin-1'-yl)thiazolopyridine as H3 receptor antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The structure–activity relationship and computational studies of 1,3-thiazole derivatives as cholinesterase inhibitors with anti-inflammatory activity [comptes-rendus.academie-sciences.fr]
- 4. A structure-activity relationship study of thiazole derivatives with H1-antihistamine activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Efficacy of hybrid tetrahydrobenzo[d]thiazole based aryl piperazines D-264 and D-301 at D2 and D3 receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Modulation of Opioid Receptor Ligand Affinity and Efficacy Using Active and Inactive State Receptor Models - PMC [pmc.ncbi.nlm.nih.gov]

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